

# Personal protective equipment for handling Sanggenofuran B

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## Compound of Interest

Compound Name: Sanggenofuran B

Cat. No.: B592932

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## Essential Safety and Handling Guide for Sanggenofuran B

Disclaimer: No specific Safety Data Sheet (SDS) for **Sanggenofuran B** is readily available. The following guidance is based on the safety profiles of structurally related benzofuran compounds and general laboratory best practices. A thorough, substance-specific risk assessment is mandatory before commencing any work.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Sanggenofuran B**. Adherence to these protocols is crucial for minimizing risk and ensuring a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **Sanggenofuran B** is unavailable, compounds with a benzofuran scaffold should be treated as potentially hazardous upon inhalation, ingestion, and skin contact. Primary hazards associated with similar compounds include skin and eye irritation.<sup>[1]</sup>

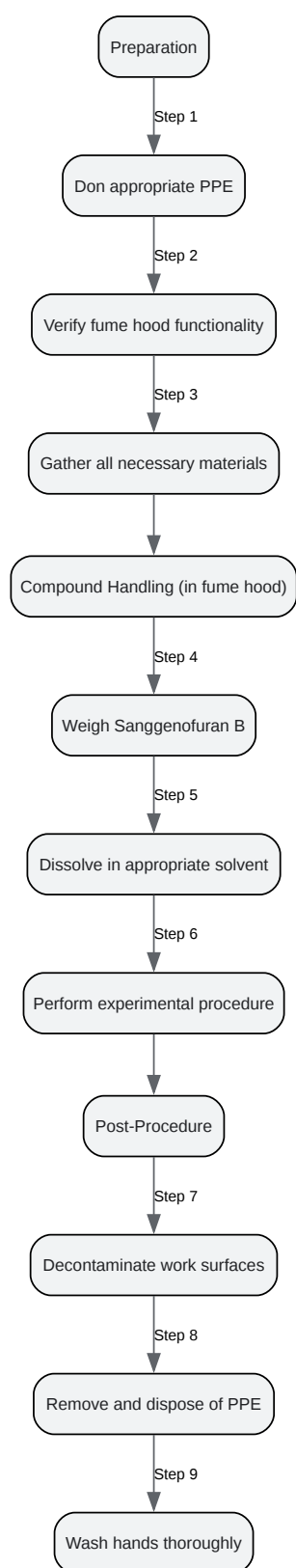
Table 1: Recommended Personal Protective Equipment (PPE) for Handling **Sanggenofuran B**

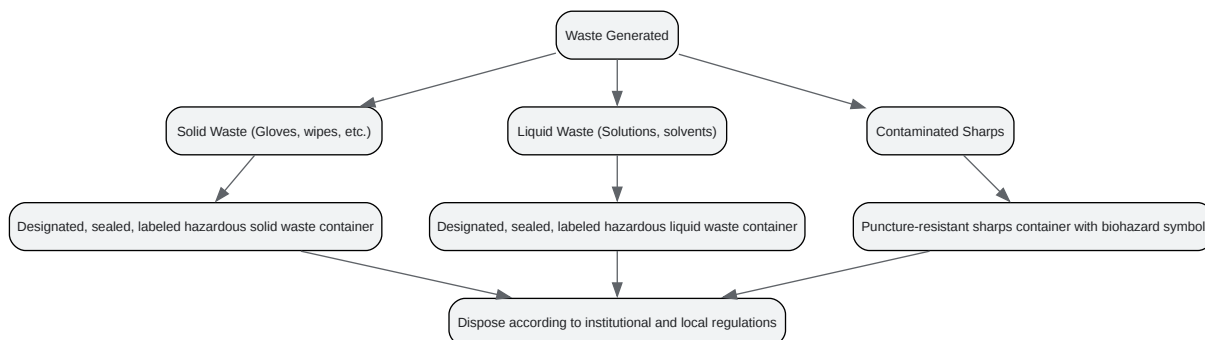
PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn over goggles if there is a significant risk of splashes.[1][2]	To protect against dust particles and potential splashes of solutions.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), inspected before use. A flame-resistant lab coat or impervious clothing is also required.[1][2]	To prevent skin contact, which may cause irritation.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used when handling the powder outside of a certified chemical fume hood or if exposure limits are exceeded. A full-face respirator is recommended if irritation is experienced.[1]	To avoid inhalation of fine dust particles, which can irritate the respiratory tract.
Body Protection	Wear appropriate protective clothing to prevent skin exposure.[1]	To provide an additional barrier against accidental contact.

## Operational Plan: Handling Procedures

All handling of **Sanggenofuran B**, particularly of the solid compound, should occur within a certified chemical fume hood to minimize inhalation exposure.[2]

### Experimental Workflow for Handling **Sanggenofuran B**





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## References

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